

An In-depth Technical Guide to C.I. 60725: Nomenclature, Properties, and Applications

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Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B083482

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Introduction

C.I. 60725 is a synthetic anthraquinone dye recognized for its vibrant bluish-violet hue.^[1] This guide provides a comprehensive overview of its various names and synonyms, delves into its chemical and physical properties, and explores its diverse applications across scientific and industrial domains. The information is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this compound.

Nomenclature and Identification

C.I. 60725 is known by a multitude of names across different industries and regulatory frameworks. This can often lead to confusion when referencing the compound. The following table provides a detailed list of its alternative names, synonyms, and key identifiers to facilitate accurate identification.

Identifier Type	Identifier	Source/Reference
Colour Index Name	C.I. 60725	Spectra Colors[2]
Common Name	Solvent Violet 13	Wikipedia[1], PubChem
INCI Name	CI 60725	SpecialChem[3], COSMILE Europe[4]
IUPAC Name	1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione	PubChem, Alfa Chemistry[5]
CAS Number	81-48-1	PubChem, Spectra Colors[2]
EC Number	201-353-5	PubChem, Spectra Colors[2]
UNII	350KA7O6HK	PubChem
Drug & Cosmetic Name	D&C Violet No. 2	Wikipedia[1], PubChem, FDA[6]
Synonyms	Oil Violet, Alizurol Purple, Quinizarin Blue, Disperse Blue 72	Wikipedia[1], PubChem
1-Hydroxy-4-(p-toluidino)anthraquinone	PubChem, CymitQuimica[7]	
1-Hydroxy-4-(p-tolylamino)anthraquinone	Wikipedia[1], CymitQuimica[7]	
1-Hydroxy-4-[(4-methylphenyl)amino]-9,10-anthracenedione	Wikipedia[1], PubChem	
Trade Names	Duranol Brilliant Violet TG, Ahcoquinone Blue IR base, Sandoplast Violet RSB	Wikipedia[1], PubChem

The following diagram illustrates the relationship between the primary identifiers of C.I. 60725.

Caption: Interconnectivity of key identifiers for C.I. 60725.

Chemical and Physical Properties

C.I. 60725 is an anthraquinone dye, which imparts its characteristic deep color and stability.^[1]
^[2] Its chemical structure is 1-hydroxy-4-(p-tolylamino)anthraquinone.^[1]

Property	Value	Source/Reference
Chemical Formula	C ₂₁ H ₁₅ NO ₃	Wikipedia ^[1] , SpecialChem ^[3]
Molar Mass	329.355 g/mol	Wikipedia ^[1]
Appearance	Dark purple powder	SpecialChem ^[3] , Guidechem ^[8]
Melting Point	142 to 143 °C (288 to 289 °F; 415 to 416 K)	Wikipedia ^[1]
Solubility	Insoluble in water; Soluble in acetone, toluene, benzene, and other organic solvents.	Wikipedia ^[1] , Guidechem ^[8]

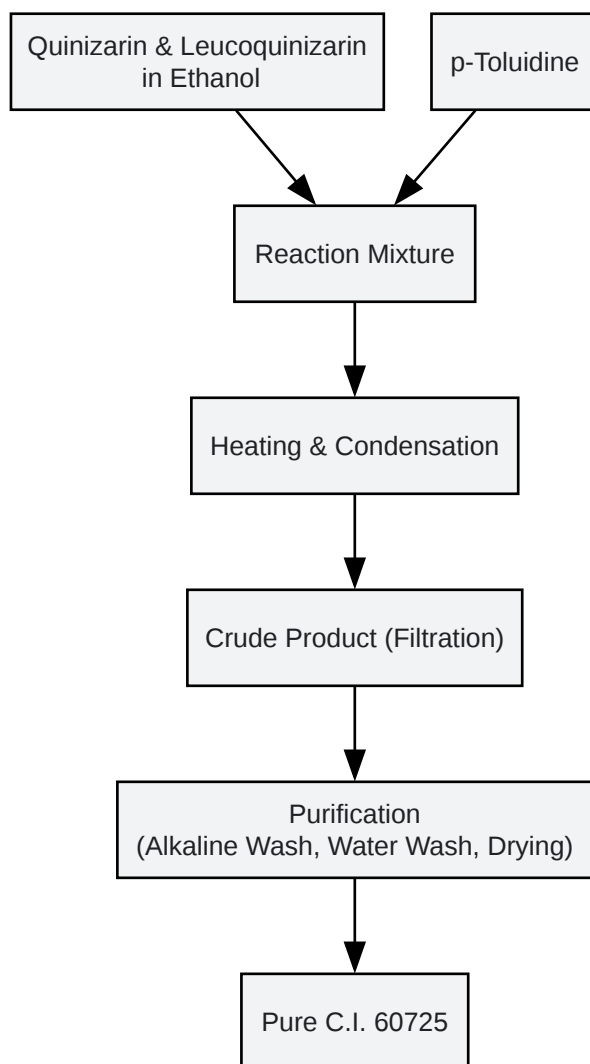
Synthesis Overview

The synthesis of C.I. 60725 typically involves the reaction of 1,4-dihydroxyanthracene-9,10-dione (quinizarin) or related compounds like 1-bromo-4-hydroxyanthraquinone with p-toluidine.^[9] Variations of this condensation reaction exist, sometimes employing the leuco form of quinizarin in the presence of boric acid.^[10]^[11]

The following is a generalized experimental protocol for the synthesis of C.I. 60725:

- **Reactant Preparation:** A mixture of quinizarin and its leuco form is prepared in a suitable solvent, such as ethanol.
- **Addition of Amine:** p-Toluidine is added to the reaction mixture.
- **Condensation:** The mixture is heated to facilitate the condensation reaction. The reaction progress can be monitored by techniques like thin-layer chromatography.

- Isolation and Purification: Upon completion, the product is isolated by filtration. The crude product is then purified, often by washing with a dilute alkaline solution to remove unreacted starting materials, followed by washing with water and drying.[10]



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Caption: Generalized workflow for the synthesis of C.I. 60725.

Applications in Research and Development

The unique properties of C.I. 60725 make it a valuable tool in various research and development settings.

Cosmetics and Personal Care Products

C.I. 60725, under the name D&C Violet No. 2, is widely used as a colorant in cosmetics and personal care products.[3][4] It imparts a violet hue to a range of formulations, including hair dyes, shampoos, nail polishes, lipsticks, and eyeshadows.[3] Its stability in both acidic and alkaline conditions makes it a versatile choice for cosmetic formulators.[3]

Industrial Applications

As **Solvent Violet 13**, it is used to dye hydrocarbon-based products such as solvents, gasoline, and plastics like polystyrenes.[1][12] Its solubility in organic solvents is a key factor in these applications.[1][7] It is also utilized in the manufacturing of synthetic fibers and resins.[1]

Medical Devices and Pharmaceuticals

The FDA has approved D&C Violet No. 2 for use in externally applied drugs and a variety of medical devices.[2][6] Notably, it is used for coloring absorbable sutures, contact lenses, and intraocular lens haptics.[6][13][14] The concentration in these applications is strictly regulated to ensure safety.[13]

Regulatory and Safety Profile

C.I. 60725 is subject to regulatory oversight in various regions. In the United States, the FDA has permanently listed D&C Violet No. 2 for use in drugs and cosmetics, with specific restrictions for externally applied products.[6] The European Union also permits its use as a colorant in cosmetic products under Regulation (EC) No. 1223/2009.[4]

Toxicological studies have indicated a low toxicity profile for C.I. 60725.[15] While it is generally considered safe for its approved uses, some individuals may experience skin sensitivity or allergic reactions.[3] As a precautionary measure, patch testing is recommended for new formulations containing this ingredient.[3]

Conclusion

C.I. 60725 is a versatile synthetic dye with a broad spectrum of applications, underscored by its numerous synonyms and identifiers. A clear understanding of its nomenclature is crucial for accurate scientific communication and regulatory compliance. Its chemical properties, particularly its vibrant color and solubility in organic solvents, make it a valuable component in

cosmetics, industrial products, and medical devices. Adherence to regulatory guidelines is essential to ensure its safe use in all applications.

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